

Comparative Toxicity of Dinitroaniline Herbicides

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Compound Focus: Oryzalin

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Herbicide	Plant Efficacy (Johnsongrass Control)	Cotton Root Length Reduction	Vapor Toxicity (Japanese Millet)	Cotton Seed Yield Impact
Trifluralin	95% control (after 3 years at double rate) [1]	Moderate reduction [1]	66% injury [1]	Higher yield (with double rate) [1]
Profluralin	94% control (after 3 years at double rate) [1]	High reduction (second highest) [1]	Data not specified in search results	Higher yield (with double rate) [1]
Pendimethalin	Lower control (compared to Trifluralin/Profluralin) [1]	Least reduction [1]	Data not specified in search results	Higher yield (with double rate) [1]
Fluchloralin	Data not specified in search results	Moderate reduction [1]	Data not specified in search results	Higher yield (with double rate) [1]
Dinitramine	Data not specified in search results	Highest reduction [1]	66% injury [1]	Lower yield [1]
Butralin	Lower control (compared to Trifluralin/Profluralin) [1]	Least reduction [1]	Data not specified in search results	Lower yield [1]

Herbicide	Plant Efficacy (Johnsongrass Control)	Cotton Root Length Reduction	Vapor Toxicity (Japanese Millet)	Cotton Seed Yield Impact
Nitralin	Lower control (compared to Trifluralin/Profluralin) [1]	Data not specified in search results	No injury [1]	Lower yield [1]
Oryzalin	Data not specified in search results	Data not specified in search results	No injury [1]	Data not specified in search results

Toxicity to Non-Target Organisms

Herbicide	Acute Toxicity in Animals	Cellular & Sublethal Effects
Trifluralin	Ranks moderate to highly toxic for aquatic animals (fish and invertebrates) [2]	Cytotoxicity, genotoxicity, oxidative stress in non-target animals [3]
Pendimethalin	Data not specified in search results	Cytotoxicity, genotoxicity, oxidative stress in non-target animals [3]
Oryzalin	Data not specified in search results	Cytotoxicity, genotoxicity, oxidative stress in non-target animals [3]
Benfluralin	Data not specified in search results	Cytotoxicity, genotoxicity, oxidative stress in non-target animals [3]
General Dinitroanilines	Toxicity varies from slight to high in terrestrial/aquatic species (nematodes, earthworms, snails, insects, crustaceans, fish, mammals) [3]	Alters physiological, metabolic, morphological, developmental, and behavioral traits [3]

Experimental Protocols for Key Data

Field Efficacy and Crop Response

- **Experimental Design:** Field tests conducted over three years with herbicide application rates up to double the normal use rate for annual grass control [1].
- **Measured Variables:**
 - **Weed Control:** Percentage control of johnsongrass from rhizomes [1].
 - **Crop Impact:** Seed cotton yield measured at end of study period; cotton taproot length reduction measured in greenhouse studies [1].
- **Application:** Herbicides were soil-incorporated, reflecting standard pre-emergence use [1].

Vapor Toxicity Assessment

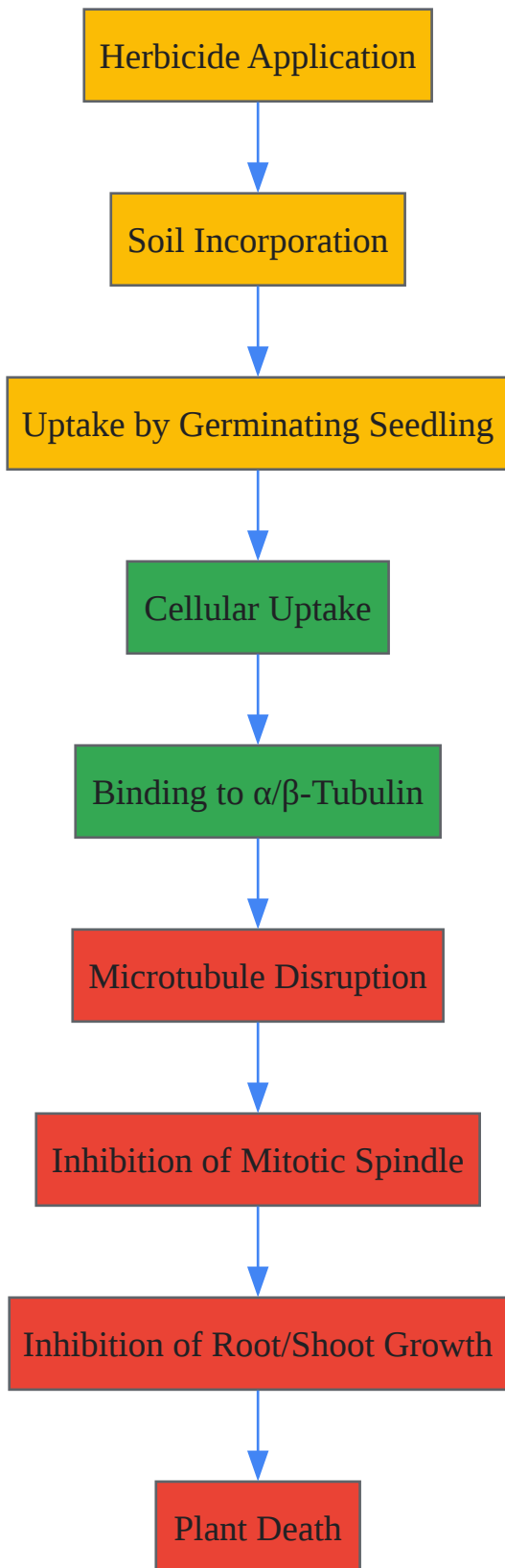
- **Experimental Setup:** Vapor toxicity assessed on Japanese millet shoots [1].
- **Measurement:** Injury percentage averaged across treatments, indicating phytotoxicity through gaseous exposure [1].

Non-Target Organism Toxicity

- **Approach:** Literature review compiling data from studies on terrestrial and aquatic invertebrates and vertebrates [3].
- **Endpoints:** Acute toxicity, alongside sublethal effects like cytotoxicity, genotoxicity, and oxidative stress [3].

Mechanisms of Action and Resistance

Dinitroaniline herbicides primarily inhibit plant cell division by targeting tubulin proteins and disrupting microtubule formation [3] [2].



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Target-Site Resistance (TSR) Mechanisms

- **Tubulin Gene Mutations:** Specific point mutations in α -tubulin genes (e.g., Arg-243-Met) confer resistance by reducing herbicide binding affinity [2].
- **Recessive Inheritance:** TSR is often genetically recessive, meaning plants must be homozygous for the resistance mutation to survive herbicide application [2].

Non-Target-Site Resistance (NTSR) Mechanisms

- **Enhanced Metabolism:** Resistance can occur via cytochrome P450 enzymes (e.g., CYP81A10 in *Lolium rigidum*) that metabolize and detoxify the herbicide before it reaches its target [2].

Key Considerations for Researchers

- **Formulation Effects:** Commercial herbicide formulations include adjuvants and surfactants that can influence toxicity profiles. Studies using pure active ingredients may not fully reflect real-world scenarios [3].
- **Exposure Route:** Dinitroanilines have low water solubility and high soil adsorption, but can impact non-target organisms through vapor exposure or soil persistence [3] [2].
- **Regulatory Status:** Many dinitroanilines (e.g., butralin, trifluralin) are not approved in the EU due to data gaps on environmental fate and non-target effects, though some remain permitted in other regions [3].

References

1. Comparative Toxicity of Several Dinitroaniline Herbicides [cambridge.org]
2. Dinitroaniline Herbicide Resistance and Mechanisms in ... [frontiersin.org]
3. Dinitroaniline herbicides: a comprehensive review of ... [link.springer.com]

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